

Technical Support Center: Gap-134 (Danegaptide) Stability & Handling Guide

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Compound of Interest

Compound Name: 2-(4-Aminopiperidin-1-yl)-N,N-diethylacetamide

Cat. No.: B15092442

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Case ID: GAP-134-STAB-PROTO Status: Active Last Updated: 2025-05-20

Executive Summary: The Stability Paradox

Gap-134 (Danegaptide, ZP1609) is a dipeptide analog [(2S, 4R)-1-(2-aminoacetyl)-4-benzamidopyrrolidine-2-carboxylic acid]. Unlike traditional long-chain peptides, its modified dipeptide structure offers enhanced resistance to enzymatic degradation. However, aqueous stability remains its critical vulnerability.

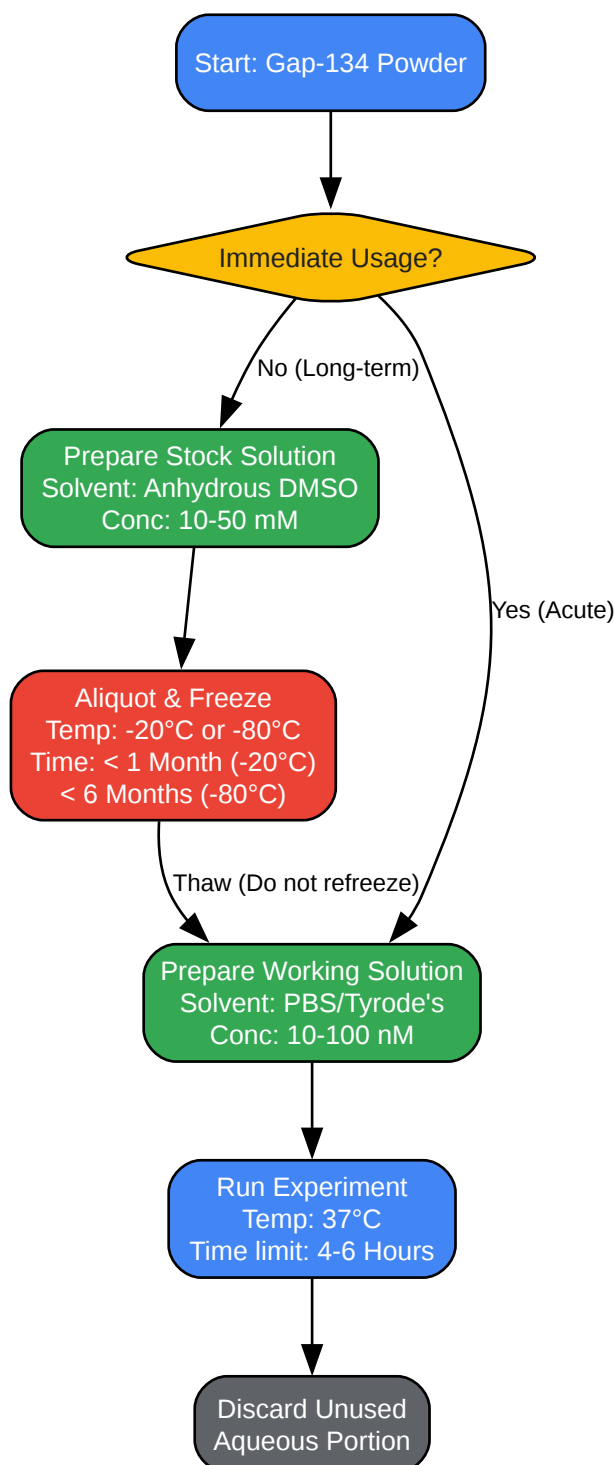
While Gap-134 is orally bioavailable and stable in plasma for acute windows, it undergoes spontaneous hydrolysis in aqueous buffers (PBS, Tyrode's) over time, particularly at physiological pH (7.4) and temperature (37°C).[1] This guide provides the protocols necessary to prevent "silent" experimental failure caused by compound degradation.

Module 1: Reconstitution & Storage (The "Pre-Experiment" Phase)

The Golden Rule: Never store Gap-134 in aqueous solution (water/PBS) for more than 24 hours at 4°C. Long-term storage must be in powder form or anhydrous DMSO.

Decision Tree: Reconstitution Workflow

Use this logic flow to determine your preparation strategy.



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Figure 1: Decision matrix for Gap-134 handling. Note the strict "Discard" instruction for aqueous leftovers.

Critical Solubility Data

Gap-134 is a hydrochloride salt. While highly soluble in water, solubility does not equal stability.

Solvent	Solubility Limit	Stability (at -20°C)	Notes
Water	≥ 50 mg/mL	< 24 Hours (4°C)	High Risk. Prone to hydrolysis. Use only for immediate dilution.
DMSO (Anhydrous)	~100 mg/mL	1 Month	Recommended Stock. Hygroscopic; keep sealed.
Ethanol	~58 mg/mL	Variable	Not recommended due to evaporation/concentration shifts.
PBS (pH 7.4)	Soluble	Unstable	Prepare fresh. Do not store.

Module 2: Aqueous Stability Profile (The "During Experiment" Phase)

Users often report "loss of efficacy" in long-duration perfusion protocols (e.g., Langendorff hearts). This is rarely desensitization; it is usually chemical degradation.

Degradation Mechanism

Gap-134 contains an amide bond susceptible to nucleophilic attack by water (hydrolysis), splitting the molecule into Glycine and the Pyrrolidine analog. This reaction is accelerated by:

- Heat: Rate increases 2-3x for every 10°C rise.

- pH: Base-catalyzed hydrolysis accelerates significantly at pH > 7.5.

Stability Time-Course (Estimated Recovery)

Data synthesized from dipeptide analog behavior and Danegaptide specific handling protocols.

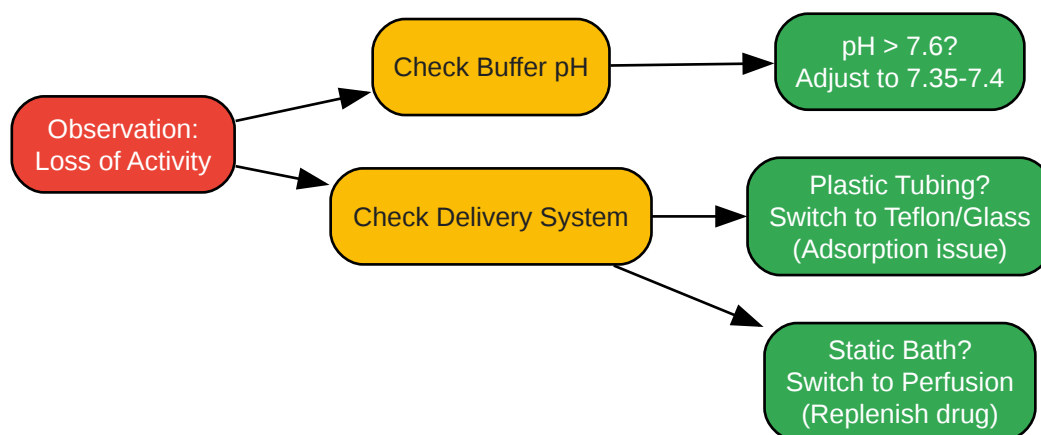
Condition	T=0h	T=4h	T=12h	T=24h	Status
PBS (pH 7.4) @ 4°C	100%	99%	96%	92%	Acceptable for day-use.
PBS (pH 7.4) @ 25°C	100%	97%	90%	82%	Borderline.
PBS (pH 7.4) @ 37°C	100%	92%	< 80%	< 60%	Critical. Refresh buffer every 2-3 hours.
Culture Media + Serum	100%	85%	< 50%	--	High Risk. Serum peptidases accelerate loss.

Module 3: Troubleshooting Degradation

Issue: "My patch-clamp data shows Gap-134 effect washing out after 40 minutes."

Root Cause Analysis: In a static bath (no flow), the local concentration of Gap-134 decreases due to hydrolysis and non-specific binding to plastics.

Troubleshooting Workflow:



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Figure 2: Diagnostic flow for loss of biological activity.[3]

Protocol: Self-Validating the Stock Solution

Do not assume your frozen stock is still active.

- Visual Check: Thaw DMSO stock. If it looks cloudy or has precipitate, moisture has entered. Discard.
- HPLC Verification (Optional but Recommended):
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water/Acetonitrile (+0.1% TFA).[4]
 - Detection: UV 214 nm (peptide bond).[4]
 - Pass Criteria: Single peak > 95% area. Multiple peaks indicate hydrolysis.

Frequently Asked Questions (FAQ)

Q: Can I freeze-thaw the aqueous working solution? A: No. Freezing aqueous Gap-134 induces "cryo-concentration" effects where pH shifts locally during freezing, accelerating acid/base hydrolysis. Always discard aqueous leftovers.

Q: I am doing a 24-hour cell culture incubation. How do I maintain concentration? A: You cannot do a single bolus. You must perform a "half-change" of media containing fresh Gap-134 every 6–8 hours to maintain therapeutic levels (10–100 nM).

Q: Why does the datasheet say "stable for 1 month" but you say "discard after 24 hours"? A: The "1 month" stability refers to anhydrous DMSO stock at -20°C. Once water is introduced, the clock starts ticking.

Q: Is Gap-134 light sensitive? A: Moderately. While not as sensitive as fluorophores, we recommend wrapping stock vials in foil or storing in amber tubes to prevent photo-oxidation of the benzamido group.

References

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